

Application Note: Quantification of Azilsartan in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Azilsartan

Cat. No.: B1666440

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Azilsartan is an angiotensin II receptor blocker (ARB) used for the treatment of hypertension. [1][2][3] Accurate and reliable quantification of **azilsartan** in human plasma is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. This document provides a detailed protocol for the determination of **azilsartan** in human plasma using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. The method is sensitive, selective, and suitable for high-throughput analysis.

Experimental Protocols

1. Sample Preparation: Liquid-Liquid Extraction

This protocol describes the extraction of **azilsartan** from human plasma using the liquid-liquid extraction technique.[2]

- Materials:
 - Human plasma samples
 - **Azilsartan** reference standard
 - Internal standard (IS) solution (e.g., Omeprazole[4] or a structural analogue[1])

- Acetonitrile[4]
- Ammonium acetate[2]
- Methanol[2]
- Vortex mixer
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Procedure:
 - Pipette 200 µL of human plasma into a clean microcentrifuge tube.
 - Add 25 µL of the internal standard working solution.
 - Add 50 µL of a precipitating agent like acetonitrile to the plasma sample.[4]
 - Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
 - Centrifuge the samples at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
 - Transfer the supernatant to a new tube.
 - Evaporate the supernatant to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the dried residue with 100 µL of the mobile phase.[1]
 - Vortex for 30 seconds.
 - Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

This section details the chromatographic and mass spectrometric conditions for the analysis of **azilsartan**.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Tandem Mass Spectrometer with an Electrospray Ionization (ESI) source[1][2]
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).[5][6]
 - Mobile Phase: A mixture of ammonium acetate (10mM, pH 4) and a mixture of methanol and acetonitrile (8:92, v/v).[2]
 - Flow Rate: 0.7 mL/min.[2]
 - Injection Volume: 10 µL.[5]
 - Column Temperature: 30°C.[7]
 - Run Time: Approximately 8.5 minutes.[1]
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in negative[2][4] or positive mode.[1]
 - Detection Mode: Multiple Reaction Monitoring (MRM).[2][4]
 - MRM Transitions:
 - **Azilsartan**: m/z 455.2 → 411.2.[4]
 - Internal Standard (Omeprazole): m/z 422.1 → 198.0.[4]

Data Presentation

The following tables summarize the quantitative data from method validation studies.

Table 1: Calibration Curve and Linearity

Analyte	Concentration Range (ng/mL)	Correlation Coefficient (r ²)
Azilsartan	1 - 4000	≥ 0.995[2]
Azilsartan	1 - 2500	Not specified[1]
Azilsartan	10 - 10000	0.9986 ± 0.0009[4]

Table 2: Precision and Accuracy

Quality Control Sample	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
Low	1.5	1.53 - 8.41[8]	1.78 - 4.59[8]	89.2 - 110.2[4]
Medium	4.5	< 12[4]	< 12[4]	89.2 - 110.2[4]
High	8.0	< 12[4]	< 12[4]	89.2 - 110.2[4]

Table 3: Recovery and Matrix Effect

Analyte	Mean Extraction Recovery (%)
Azilsartan	~80%[2]
Azilsartan	83.2% - 96.2%[4]
Azilsartan Medoxomil	93.7%[9]

Visualization

Bioanalytical Workflow for **Azilsartan** Quantification



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Caption: Workflow for **Azilsartan** Quantification.

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